

# Personal protective equipment for handling 2-Isopropoxyethanol

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## Compound of Interest

Compound Name: 2-Isopropoxyethanol

Cat. No.: B094787

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## Essential Guide to Handling 2-Isopropoxyethanol

This guide provides immediate safety, operational, and disposal protocols for the handling of **2-Isopropoxyethanol** (also known as Isopropyl Cellosolve®) in a laboratory setting. Adherence to these procedures is critical for ensuring the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Exposure Limits

**2-Isopropoxyethanol** is a colorless, flammable liquid with a mild odor.<sup>[1]</sup> It poses several health and safety risks that require stringent control measures. The primary hazards and occupational exposure limits are summarized below.

Table 1: Summary of Hazards for **2-Isopropoxyethanol**

Hazard Classification	Description
Flammability	Flammable liquid and vapor (Class IC Flammable Liquid).[1][2] Vapors can travel to an ignition source and flash back.[2]
Acute Toxicity	Harmful if inhaled or in contact with skin.[2][3]
Eye Irritation	Causes serious eye irritation.[2][3]
Skin Irritation	May cause skin irritation. Prolonged contact can lead to dermatitis.[2]
Target Organs	Affects the eyes, skin, respiratory system, and blood.[1] Animal studies indicate potential for anemia and pulmonary edema.[1]

Table 2: Occupational Exposure Limits

Organization	Limit (Time-Weighted Average, TWA)	Notes
ACGIH (TLV)	25 ppm	Skin notation indicates the potential for significant contribution to overall exposure by the cutaneous route.[2][4]
NIOSH (REL)	5 ppm	
OSHA (PEL)	25 ppm (Vacated)	This limit was vacated and is not legally enforceable but provides a valuable reference. [2]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to prevent exposure. All PPE should be inspected before use and removed immediately if contaminated.

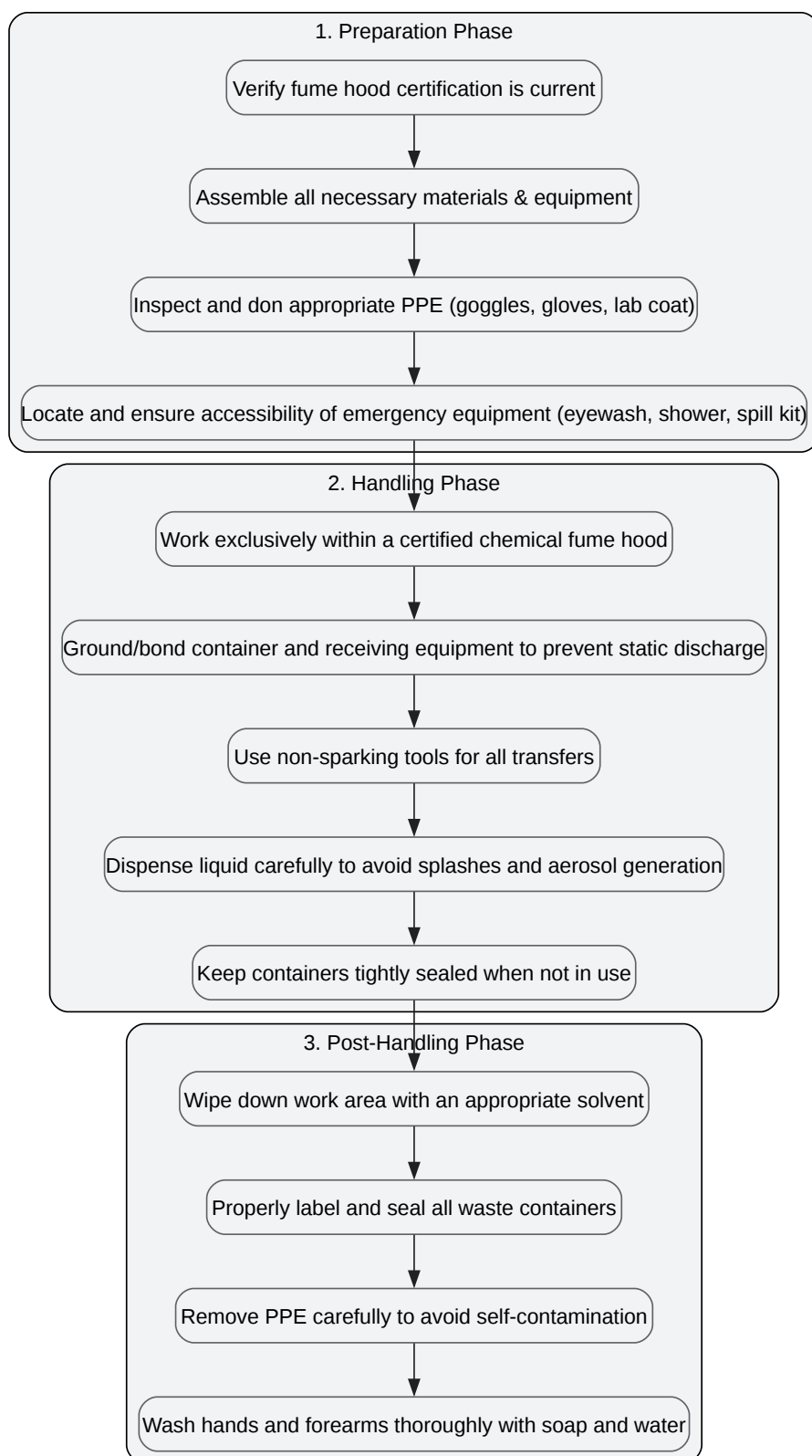
Table 3: Recommended Personal Protective Equipment

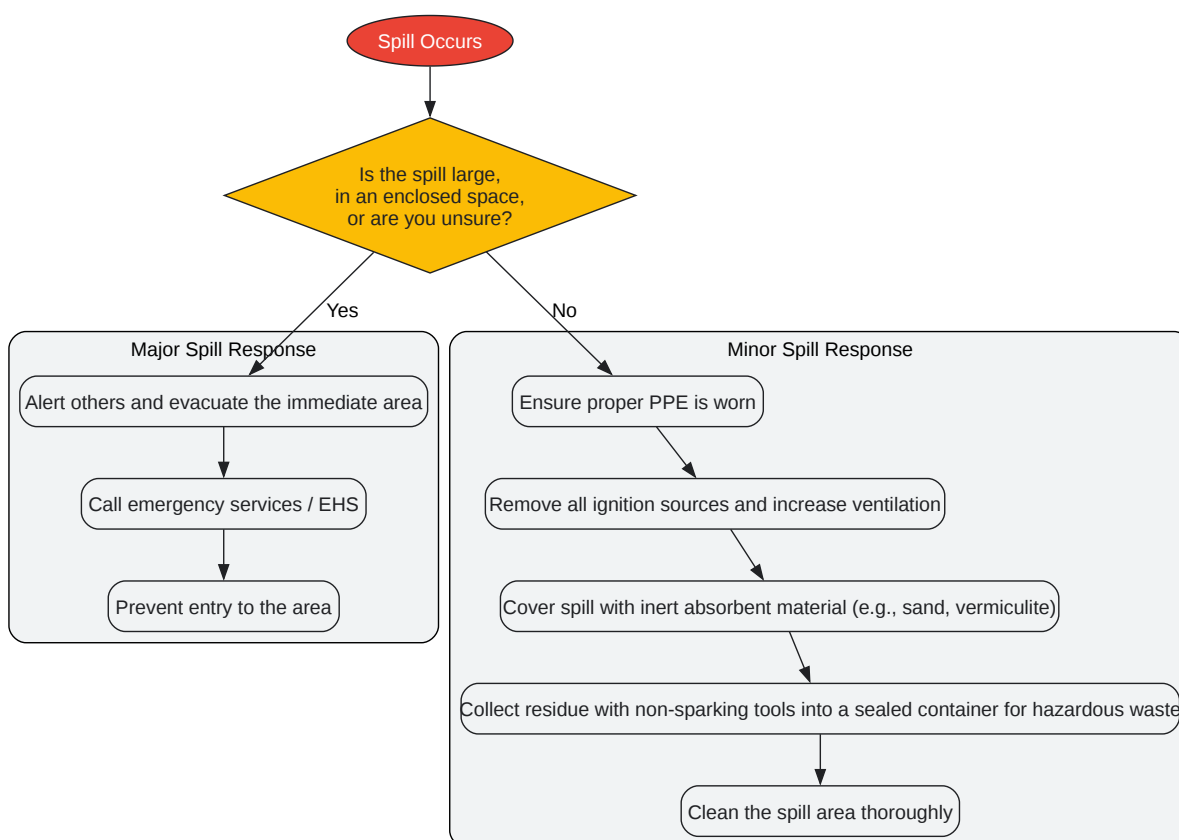
Protection Type	Specification	Purpose
Eye & Face Protection	Safety goggles with side protection, meeting ANSI Z87.1 or EN 166 standards. <sup>[5]</sup> A face shield may be required for splash hazards.	To protect eyes from splashes and vapors.
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Nitrile).	To prevent skin contact. Note: No specific glove material has universal resistance. Always consult the glove manufacturer's chemical resistance guide for breakthrough times and degradation data. Discard and replace gloves immediately after contamination. <sup>[6]</sup>
Body Protection	Chemically resistant lab coat or coveralls.	To protect skin and personal clothing from splashes and spills. <sup>[1]</sup>
Respiratory Protection	Not typically required when work is conducted in a certified chemical fume hood or with adequate local exhaust ventilation. <sup>[7]</sup> If ventilation is inadequate or for emergency response, a NIOSH-approved respirator is necessary.	To prevent inhalation of harmful vapors.
Footwear	Closed-toe shoes made of a non-porous material.	To protect feet from spills.

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard operating procedure for the safe handling of **2-Isopropoxyethanol**.

Experimental Workflow: Safe Handling of **2-Isopropoxyethanol**





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)